

# Polonium-209: A Technical Guide to its Discovery, Synthesis, and Properties

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## Compound of Interest

Compound Name: Polonium-209

Cat. No.: B1261773

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## Abstract

**Polonium-209** ( $^{209}\text{Po}$ ) is the longest-lived isotope of polonium, a rare and highly radioactive element. Its unique nuclear properties, including a relatively long half-life and distinct decay characteristics, make it a valuable tool in nuclear research and various analytical applications. This technical guide provides an in-depth overview of the discovery, history, and production of **Polonium-209**. It details the experimental protocols for its synthesis via cyclotron bombardment of bismuth targets and subsequent radiochemical separation. Furthermore, this document presents a comprehensive summary of its decay properties and the analytical techniques employed for its characterization, tailored for researchers, scientists, and professionals in drug development who may utilize this isotope as a radiotracer or for other nuclear applications.

## Introduction

Polonium was first discovered in 1898 by Marie and Pierre Curie, who named it after Marie's native country, Poland. While their initial work focused on Polonium-210, the advent of particle accelerators allowed for the synthesis and characterization of other isotopes, including **Polonium-209**. First identified in 1949, **Polonium-209** is a synthetic radionuclide that does not occur in nature. Its significance lies in its relatively long half-life, which makes it a useful tracer for the more common and more hazardous Polonium-210 in environmental and geophysical studies.

## Physical and Nuclear Properties

**Polonium-209** is characterized by its distinct radioactive decay properties. It primarily decays via alpha emission to Lead-205 ( $^{205}\text{Pb}$ ) and to a lesser extent through electron capture to Bismuth-209 ( $^{209}\text{Bi}$ ). Recent measurements have refined its half-life, providing a more accurate basis for its use in long-term studies.

Table 1: Nuclear Properties of **Polonium-209**

Property	Value
Half-Life	$124 \pm 3$ years
Decay Modes	Alpha ( $\alpha$ ) decay (99.546%), Electron Capture (EC) (0.454%)
Primary Decay Product ( $\alpha$ )	Lead-205 ( $^{205}\text{Pb}$ )
Secondary Decay Product (EC)	Bismuth-209 ( $^{209}\text{Bi}$ )
Spin and Parity	$1/2^-$
Atomic Mass	208.9824304 u

Table 2: Decay Characteristics of **Polonium-209**

Decay Mode	Branching Ratio (%)	Decay Energy (MeV)	Alpha Particle Energy (MeV)
Alpha ( $\alpha$ )	$99.546 \pm 0.007$	$4.9792 \pm 0.0014$	4.883
Electron Capture (EC)	$0.454 \pm 0.007$	$1.8926 \pm 0.0022$	N/A

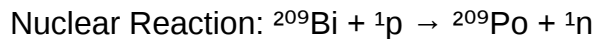
## Production of Polonium-209

The primary method for producing **Polonium-209** is through the charged-particle bombardment of Bismuth-209 ( $^{209}\text{Bi}$ ) targets in a cyclotron. Both protons and alpha particles can be used to induce nuclear reactions that yield  $^{209}\text{Po}$ .

## Cyclotron Production

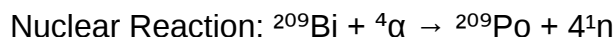
### 3.1.1. Proton Bombardment of Bismuth-209

The bombardment of Bismuth-209 with protons can produce **Polonium-209** through the (p,n) reaction.



### 3.1.2. Alpha Particle Bombardment of Bismuth-209

Alternatively, bombarding Bismuth-209 with alpha particles can produce **Polonium-209** via the ( $\alpha$ ,4n) reaction.



A study has also mentioned the production of **Polonium-209**, along with other polonium isotopes, using a 16-MeV deuteron beam on a bismuth target.

## Experimental Protocol for Cyclotron Production and Separation

The following provides a generalized experimental workflow for the production and separation of **Polonium-209**.

### 3.2.1. Target Preparation

- High-purity Bismuth-209 metal foils or sputtered bismuth on a suitable backing material are used as targets. The thickness of the target is optimized based on the incident particle energy and desired yield.

### 3.2.2. Irradiation

- The bismuth target is mounted in a target holder and irradiated with a proton or alpha particle beam from a cyclotron.
- Beam Energy: The energy of the incident particles is selected to maximize the cross-section of the desired nuclear reaction while minimizing the production of impurities. For example, a

37 MeV alpha-particle beam has been used for producing polonium isotopes.

- **Beam Current:** The beam current is typically in the microampere ( $\mu\text{A}$ ) range.
- **Irradiation Time:** The duration of the irradiation is determined by the desired activity of **Polonium-209**, its half-life, and the production rate. A 24-hour irradiation with a 1 mA particle beam has been used in theoretical calculations of production yields.

### 3.2.3. Post-Irradiation Processing and Chemical Separation

After irradiation, the **Polonium-209** must be chemically separated from the bulk bismuth target and any other radioisotopic impurities. Two common methods are liquid-liquid extraction and ion exchange chromatography.

#### Liquid-Liquid Extraction Protocol:

- **Dissolution:** The irradiated bismuth target is dissolved in a suitable acid, typically hydrochloric acid (HCl) or nitric acid ( $\text{HNO}_3$ ).
- **Extraction:** The resulting solution is brought into contact with an organic solvent containing a chelating agent. Tributyl phosphate (TBP) in an organic diluent like para-xylene is commonly used. Polonium forms a complex with TBP and is extracted into the organic phase, while bismuth remains in the aqueous phase. An extraction from 7 M HCl has been shown to be effective.
- **Back-Extraction:** The polonium is then stripped from the organic phase back into an aqueous solution, often using a different concentration of acid, such as 9 M nitric acid.

#### Ion Exchange Chromatography Protocol:

- **Column Preparation:** An anion exchange resin is packed into a chromatography column and conditioned with an appropriate acid solution, such as 8 M HCl.
- **Sample Loading:** The dissolved target solution (in 8 M HCl) is loaded onto the column. Polonium adsorbs to the resin, while other elements may pass through.
- **Elution:** The column is washed to remove any remaining impurities. Polonium is then selectively eluted from the resin using a different eluent, such as concentrated nitric acid.

## Characterization and Analytical Techniques

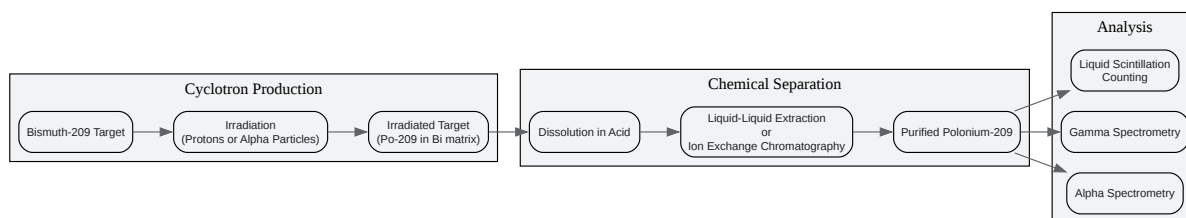
The quantification and identification of **Polonium-209** are primarily achieved through radiometric methods.

Table 3: Analytical Techniques for **Polonium-209**

Technique	Description
Alpha Spectrometry	This is a high-resolution technique used to identify and quantify alpha-emitting radionuclides based on the energy of the emitted alpha particles. It is the primary method for the characterization of Polonium-209, allowing for the clear distinction of its alpha peak from other polonium isotopes.
Gamma Spectrometry	Although Polonium-209 is primarily an alpha emitter, its decay is associated with the emission of gamma rays. Gamma spectrometry can be used for its identification and to assess the presence of any gamma-emitting impurities.
Liquid Scintillation Counting	This technique involves mixing the sample with a liquid scintillator cocktail. The energy from the alpha and beta particles emitted during decay is converted into light, which is then detected by photomultiplier tubes. It is a highly efficient method for quantifying the total activity of alpha and beta emitters in a sample.

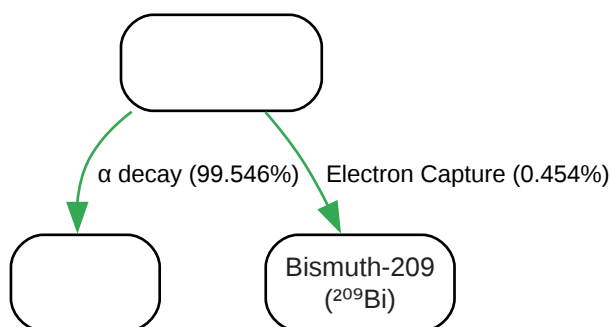
## Logical and Experimental Workflows

The production and analysis of **Polonium-209** follow a structured workflow, from target irradiation to final characterization. The decay of **Polonium-209** also follows a predictable pathway.



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#### Production and Separation Workflow for **Polonium-209**.



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#### Decay Scheme of **Polonium-209**.

## Conclusion

**Polonium-209**, with its convenient half-life and well-characterized decay properties, remains a crucial tool in nuclear science. The established methods for its production via cyclotron irradiation of bismuth and subsequent radiochemical purification provide a reliable source of this isotope for research and analytical applications. A thorough understanding of the experimental protocols for its synthesis and the analytical techniques for its characterization, as detailed in this guide, is essential for its safe and effective use in scientific investigations, including its application as a tracer in environmental and biomedical studies. The continuous

refinement of nuclear data, such as its half-life, further enhances its utility and the accuracy of the measurements in which it is employed.

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